

# An In-depth Technical Guide on 4,4',4"-Methanetriyltribenzonitrile

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## Compound of Interest

Compound Name: *4,4',4"-Methanetriyltribenzonitrile*

Cat. No.: *B601160*

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This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and characterization of **4,4',4"-Methanetriyltribenzonitrile**. This compound is a significant reference standard in pharmaceutical analysis, particularly as a specified impurity of Letrozole, known as Letrozole EP Impurity B.[1][2][3]

## Physicochemical Data

The quantitative data for **4,4',4"-Methanetriyltribenzonitrile** are summarized in the table below for ease of reference and comparison.

| Property                  | Value   | Source                            |
|---------------------------|---|-----------------------------------|
| Melting Point             | 164-167 °C  | ChemicalBook[4]                   |
| 164-168 °C                | Anax Laboratories[5]  |                                   |
| Molecular Formula         | C <sub>22</sub> H <sub>13</sub> N <sub>3</sub>                  | PubChem[6]                        |
| Molecular Weight          | 319.36 g/mol  | BLDpharm[7]                       |
| 319.37 g/mol              | Sigma-Aldrich, Anax Laboratories[5]                             |                                   |
| 319.4 g/mol               | PubChem[6],<br>CLEARSYNTH[8]                                    |                                   |
| CAS Number                | 113402-31-6   | PubChem[6]                        |
| IUPAC Name                | 4-[bis(4-cyanophenyl)methyl]benzonitrile<br>e                   | PubChem[6]                        |
| Synonyms                  | 4,4',4"-Methylidynetrisbenzonitrile,<br>Letrozole EP Impurity B | ChemicalBook[4],<br>CLEARSYNTH[8] |
| Appearance                | Off-White to Light Yellow Solid                                 | ChemicalBook[4]                   |
| Solubility                | Chloroform (Slightly), Methanol (Sparingly)                     | ChemicalBook[4]                   |
| Boiling Point (Predicted) | 545.6±50.0 °C   | ChemicalBook[4]                   |
| Density (Predicted)       | 1.24±0.1 g/cm <sup>3</sup>                                      | ChemicalBook[4]                   |

## Experimental Protocols

### Synthesis of 4,4',4"-Methanetriyltribenzonitrile

A prominent method for the synthesis of **4,4',4"-Methanetriyltribenzonitrile** involves a palladium-catalyzed coupling reaction.[1]

Materials:

- 4-bromobenzonitrile
- Methylene tribromide
- Tetrakis(triphenylphosphine)palladium(0)
- Dimethylformamide (DMF)

#### Procedure:

- Under an inert atmosphere, dissolve 4-bromobenzonitrile and methylene tribromide in dimethylformamide (DMF).
- Add tetrakis(triphenylphosphine)palladium(0) as the catalyst.
- Heat the reaction mixture to 80°C.
- Maintain the reaction for a sufficient time to ensure completion, which can be monitored by thin-layer chromatography (TLC). A reported reaction time is 4 hours, achieving a 76% yield.  
[\[1\]](#)
- Upon completion, the product can be isolated and purified using standard techniques such as recrystallization or column chromatography.

Recent advancements have also utilized photoredox catalysis with an iridium(III) photocatalyst and a nickel co-catalyst for the synthesis under milder conditions.[\[1\]](#) Another cost-effective alternative is a copper-mediated trimerization using copper(II) acetate.[\[1\]](#)

## Characterization: Melting Point Determination

The melting point of a solid crystalline substance is a critical physical property for its identification and purity assessment. A standard laboratory protocol for determining the melting point of **4,4',4"-Methanetriyltribenzonitrile** is as follows:

#### Apparatus:

- Melting point apparatus (e.g., digital melting point device or Thiele tube with heating oil)

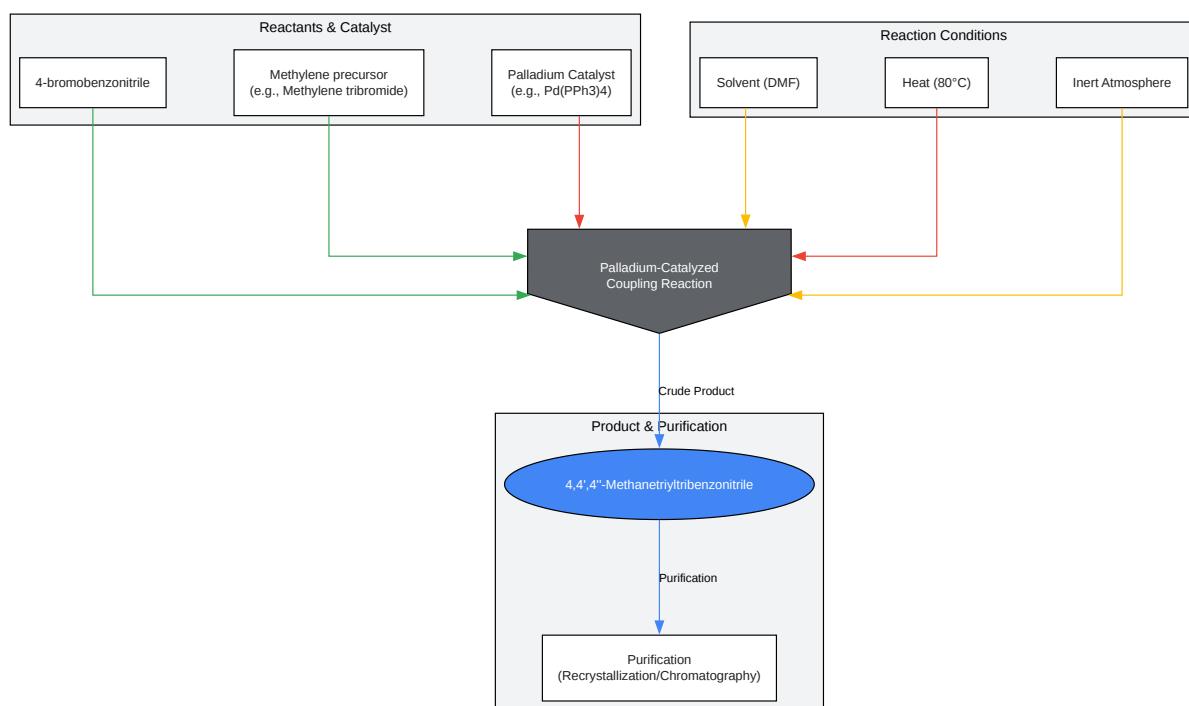
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle
- Thermometer (calibrated)

Procedure:

- Sample Preparation: Ensure the **4,4',4''-Methanetriyltribenzonitrile** sample is completely dry and finely powdered. Use a mortar and pestle to grind the crystalline solid into a fine powder.
- Capillary Tube Loading: Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Apparatus Setup: Place the loaded capillary tube into the heating block or Thiele tube of the melting point apparatus. Ensure the thermometer bulb is positioned close to the capillary tube.
- Heating: Begin heating the apparatus. For an unknown compound, a rapid heating rate can be used to determine an approximate melting range. For a known substance like this, a slower heating rate (1-2 °C per minute) should be used when the temperature is within 15-20 °C of the expected melting point (164-168 °C).
- Observation and Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire solid has turned into a clear liquid (the end of the melting range). A pure substance will typically have a sharp melting range of 1-2 °C.

## Visualizations

The following diagram illustrates a generalized workflow for the synthesis of **4,4',4''-Methanetriyltribenzonitrile** via a palladium-catalyzed coupling reaction.

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Caption: Palladium-catalyzed synthesis workflow for **4,4',4''-Methanetriyltribenzonitrile**.

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## References

- 1. 4,4',4"-Methanetriyltribenzonitrile|CAS 113402-31-6 [benchchem.com]
- 2. Letrozole EP Impurity B | 113402-31-6 | SynZeal [synzeal.com]
- 3. 4,4",4'''-Methanetriyltribenzonitrile , 113402-31-6 - CookeChem [cookechem.com]
- 4. 4,4',4"-Methylidenetrisbenzonitrile CAS#: 113402-31-6 [amp.chemicalbook.com]
- 5. anaxlab.com [anaxlab.com]
- 6. 4,4',4"-Methanetriyltribenzonitrile | C22H13N3 | CID 29933425 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 113402-31-6|4,4',4"-Methanetriyltribenzonitrile|BLD Pharm [bldpharm.com]
- 8. clearsynth.com [clearsynth.com]
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